

Application Notes and Protocols for N6022, a Potent GSNOR Inhibitor

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Compound of Interest

Compound Name: 3-[1-(4-carbamoyl-2-methylphenyl)-5-(4-imidazol-1-ylphenyl)pyrrol-2-yl]propanoic acid

Cat. No.: B612232

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Introduction

S-Nitrosogluthathione reductase (GSNOR), also known as alcohol dehydrogenase 5 (ADH5), is a critical enzyme in the regulation of endogenous S-nitrosothiols (SNOs), particularly S-nitrosogluthathione (GSNO). By catalyzing the NADH-dependent reduction of GSNO, GSNOR plays a pivotal role in modulating nitric oxide (NO) signaling pathways. Dysregulation of GSNOR activity has been implicated in various pathological conditions, making it an attractive therapeutic target. N6022 is a potent, selective, and reversible inhibitor of GSNOR, demonstrating significant potential in preclinical studies. These application notes provide a detailed protocol for an in vitro assay to determine the inhibitory activity of N6022 on GSNOR.

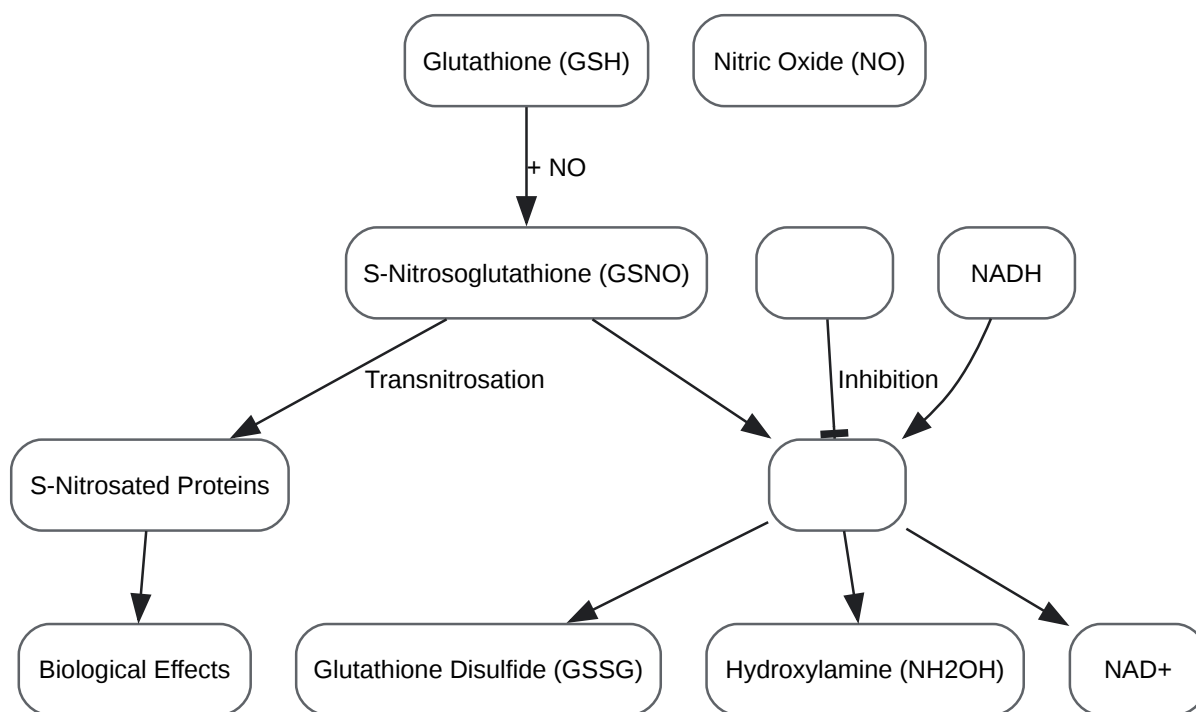
Quantitative Data Summary

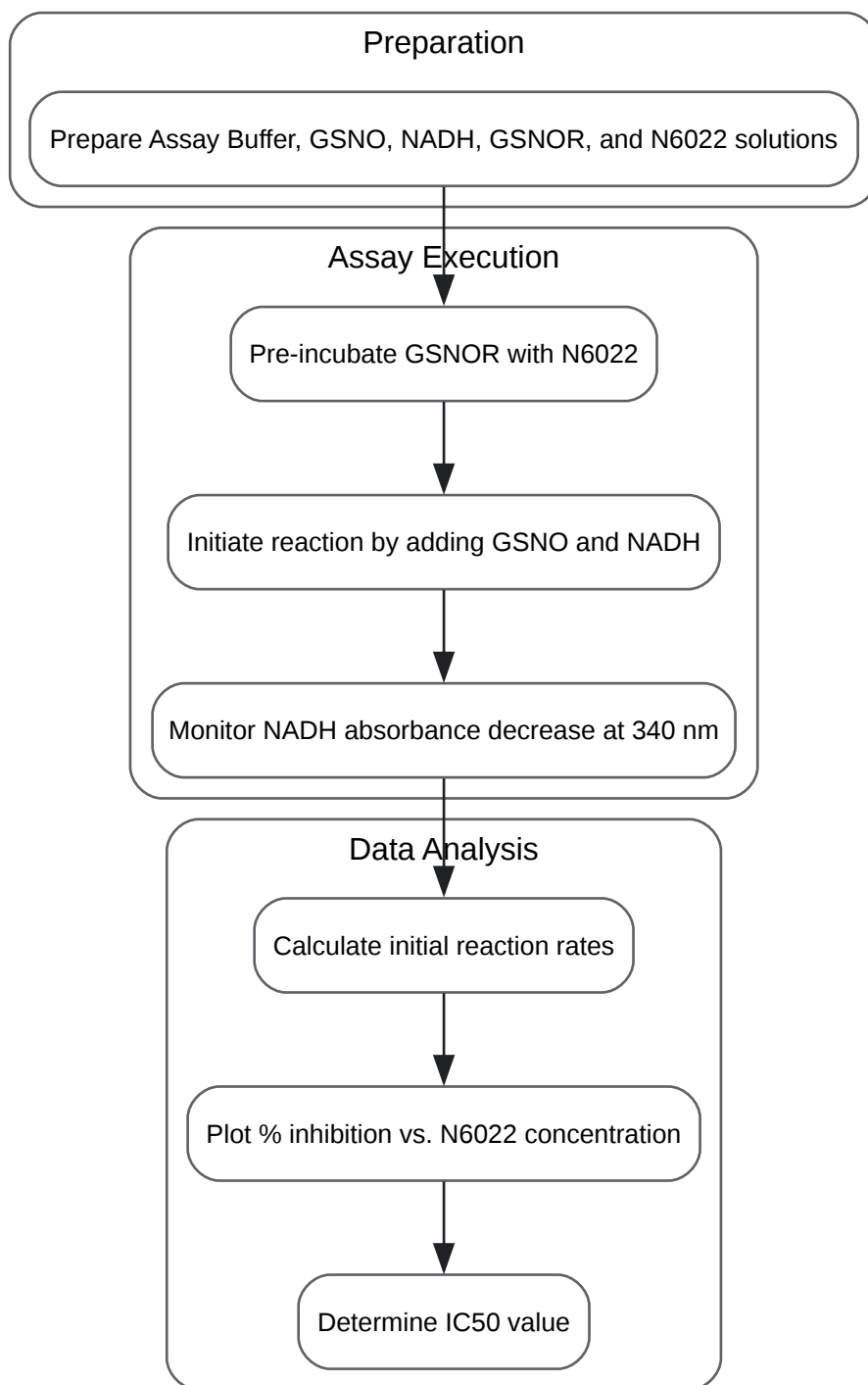
The inhibitory potency of N6022 against GSNOR is typically quantified by its half-maximal inhibitory concentration (IC₅₀). The following table summarizes key quantitative parameters for N6022.

Parameter	Value	Reference
IC50	8 nM	[1] [2] [3] [4]
Ki	2.5 nM	[1] [3] [4]
Binding Mechanism	Competitive with GSNO, Uncompetitive with NADH	[1] [4]

GSNOR Signaling Pathway

GSNOR is a key regulator of NO bioavailability. The following diagram illustrates the central role of GSNOR in the catabolism of GSNO and the impact of its inhibition by N6022.





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